

health and safety information for 4-(isopentyloxy)benzoic acid

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Compound of Interest

Compound Name: 4-(isopentyloxy)benzoic acid

Cat. No.: B185606

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An In-depth Technical Guide to the Health and Safety of **4-(Isopentyloxy)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **4-(isopentyloxy)benzoic acid**. The information is compiled from available safety data sheets and chemical databases to ensure researchers, scientists, and drug development professionals can handle this compound safely.

Hazard Identification and Classification

4-(Isopentyloxy)benzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity if swallowed.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Irritation	2	H315: Causes skin irritation.[1] [2][3][4]
Eye Irritation	2	H319: Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation.[1][2][3][4]

GHS Pictogram:

- GHS07: Exclamation mark (indicates skin and eye irritation, harmful if swallowed, and may cause respiratory irritation).[2]

Precautionary Measures and Safety Protocols

A series of precautionary statements are advised to minimize risk when handling **4-(isopentyloxy)benzoic acid**. These are outlined in the table below.

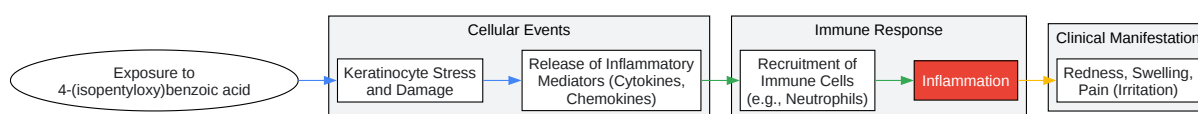
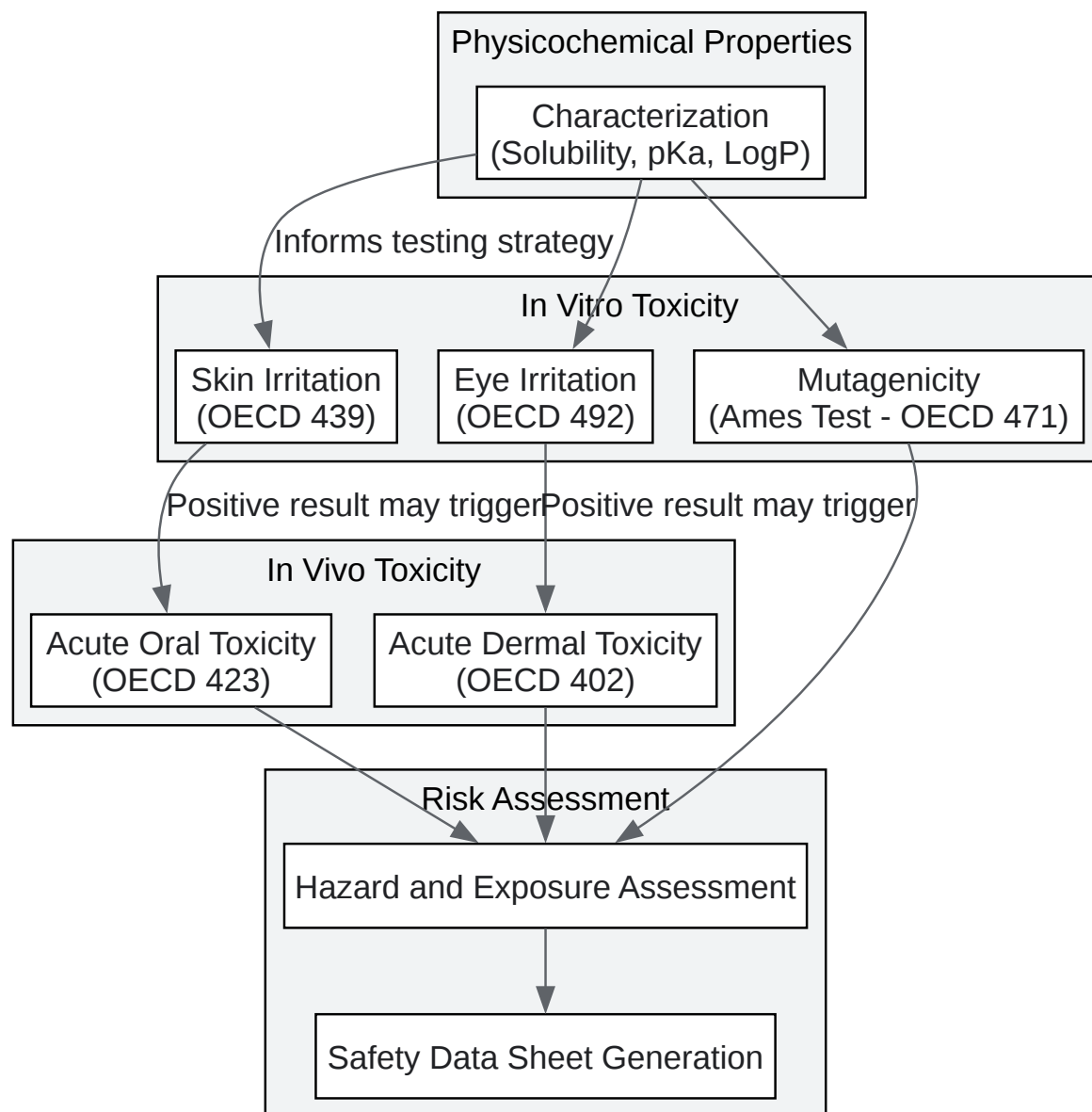
Table 2: GHS Precautionary Statements

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [2] [3] [4]
Prevention	P264	Wash hands thoroughly after handling. [1] [2]
Prevention	P270	Do not eat, drink or smoke when using this product. [1]
Prevention	P271	Use only outdoors or in a well-ventilated area. [1] [2]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [3]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Response	P302+P352	IF ON SKIN: Wash with plenty of water. [1] [2]
Response	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3] [4]
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [3] [4]
Response	P312	Call a POISON CENTER/doctor if you feel unwell. [3]
Response	P330	Rinse mouth. [1]

Response	P332+P313	If skin irritation occurs: Get medical advice/attention.
Response	P337+P313	If eye irritation persists: Get medical advice/attention.
Response	P362+P364	Take off contaminated clothing and wash it before reuse. [1] [2] [3]
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1] [3]
Storage	P405	Store locked up. [1] [2] [4]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [2] [3]

Experimental Protocols for Safety Assessment

While specific toxicological studies for **4-(isopentyloxy)benzoic acid** are not readily available in the public domain, a standard workflow for assessing the safety of a chemical compound would follow established OECD guidelines. The diagram below illustrates a typical experimental workflow for hazard identification and characterization.



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